

Essential Safety and Operational Guide for 3-Methoxy-4-methoxycarbonylphenylboronic Acid

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Compound of Interest

Compound Name: 3-Methoxy-4-methoxycarbonylphenylboronic acid

Cat. No.: B1318690

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Methoxy-4-methoxycarbonylphenylboronic acid** (CAS No: 603122-41-4). The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identity:

Name	3-Methoxy-4-methoxycarbonylphenylboronic acid
Synonyms	Methyl 4-borono-2-methoxybenzoate
CAS Number	603122-41-4
Molecular Formula	C9H11BO5
Molecular Weight	209.99 g/mol

Hazard Identification and Classification

This chemical is classified as hazardous. It is toxic if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1]

GHS Hazard Statements:

- H301: Toxic if swallowed
- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to minimize exposure.

Protection Type	Specification	Standard	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.[2][3]	EN 166 (EU) or NIOSH (US)[2][4]	To protect eyes from dust particles and potential splashes.[5]
Skin Protection	Chemical-resistant and impervious clothing. Fire/flammable resistant lab coat.[2][5]	EU Directive 89/686/EEC, EN 374[4]	To protect skin from accidental spills and contact.
Hand Protection	Chemically resistant gloves (e.g., nitrile).[5][6]	29 CFR 1910.138	To prevent skin contact. Gloves should be inspected before use and changed if contaminated.[5]
Respiratory Protection	A NIOSH/MSHA-approved respirator (e.g., N95 dust mask or full-face respirator) should be used if dust is generated or if exposure limits are exceeded.[2][3][5]	29 CFR 1910.134	To prevent inhalation of dust and respiratory tract irritation.[5][6]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for the safe handling of this compound.

- Preparation:
 - Ensure a certified chemical fume hood is used for all handling procedures.[4][6]
 - Verify that safety showers and eyewash stations are readily accessible.[1][5][6]

- The work area should be clean and free of clutter.[\[5\]](#)
- Donning PPE:
 - Put on all required personal protective equipment as outlined in the table above before handling the chemical.
- Handling the Chemical:
 - Handle in a well-ventilated area, preferably a fume hood, to avoid the formation of dust and aerosols.[\[4\]](#)
 - Use appropriate tools, such as a spatula, for transfers to avoid generating dust.[\[5\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[5\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[4\]](#)[\[7\]](#) Do not breathe dust, mist, or spray.[\[1\]](#)[\[7\]](#)
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[1\]](#)[\[5\]](#)[\[6\]](#)
 - Clean the work area to remove any residual chemical.
 - Remove and properly dispose of contaminated PPE. Contaminated clothing should be washed before reuse.[\[6\]](#)[\[7\]](#)

Disposal Plan

All waste generated from the use of **3-Methoxy-4-methoxycarbonylphenylboronic acid** must be treated as hazardous waste.

- Waste Collection:
 - Collect all waste, including contaminated PPE, empty containers, and absorbed spill materials, in a designated, labeled, and sealed container for hazardous waste.[\[6\]](#)

- Disposal Method:
 - Disposal of chemical waste must be in accordance with local, state, and federal regulations.[\[4\]](#)
 - Do not pour waste down the drain.[\[6\]](#)
 - It is recommended to use a licensed professional waste disposal service. The suggested method is removal to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[\[1\]](#)

Emergency Procedures

Exposure Scenario	First Aid Measures
In case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and get immediate medical advice/attention. [1] [7]
In case of Skin Contact	Take off contaminated clothing immediately. Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. [1] [7]
If Inhaled	Remove the person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell. [1] [7]
If Swallowed	Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor. [1]

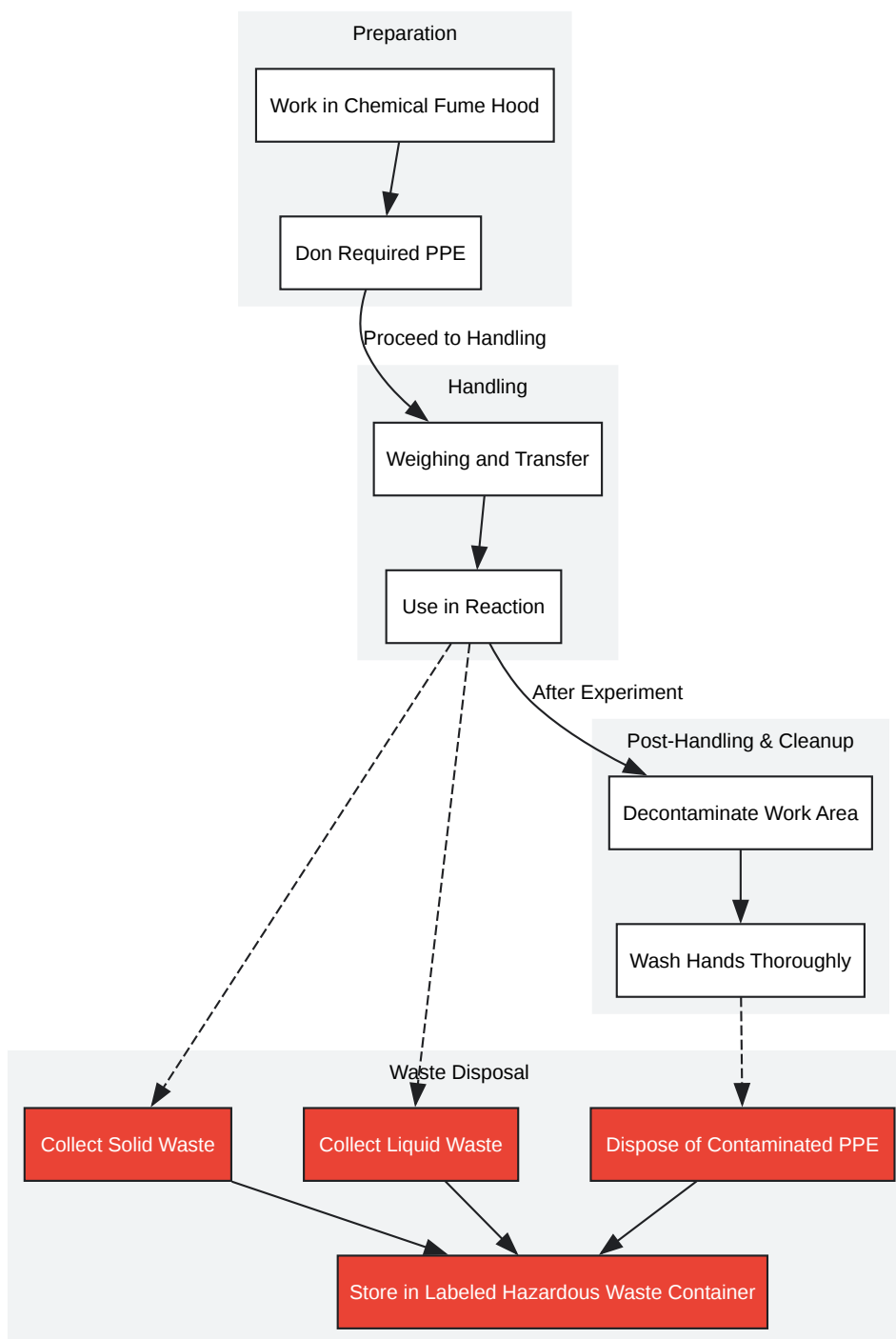
Spill Response:

In the event of a spill, evacuate non-essential personnel from the area.[\[6\]](#) Ensure the area is well-ventilated, if safe to do so.[\[6\]](#) For small spills, use an inert absorbent material like sand or vermiculite to contain the spill, avoiding dust generation.[\[6\]](#) Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.[\[6\]](#)

Workflow for Handling and Disposal

The following diagram outlines the standard workflow for handling and disposing of **3-Methoxy-4-methoxycarbonylphenylboronic acid** in a laboratory setting.

Workflow for Handling and Disposal of 3-Methoxy-4-methoxycarbonylphenylboronic Acid

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